

# Comparative Efficacy of Sarolaner and Afoxolaner: A Guide for Researchers

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## Compound of Interest

Compound Name: Sarolaner

Cat. No.: B610696

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This guide provides a comprehensive comparison of the efficacy of two isoxazoline-class ectoparasiticides, **Sarolaner** and Afoxolaner. The data presented is compiled from peer-reviewed laboratory studies to assist researchers, scientists, and drug development professionals in their understanding of these compounds.

## Data Presentation: Efficacy Against Key Ectoparasites

The following tables summarize the comparative efficacy of **Sarolaner** and Afoxolaner against induced infestations of various tick and flea species on dogs. Efficacy is presented as the percentage reduction in the number of live parasites compared to a placebo-treated control group.

Table 1: Efficacy Against *Ctenocephalides felis* (Cat Flea)

Time Post-Treatment/Re-infestation	Sarolaner Efficacy (%)	Afoxolaner Efficacy (%)	Study Day
8 hours	≥98.8[1][2]	Significantly lower than Sarolaner on all days[1]	Day 0-35
12 hours	100 (virtually eradicated)[1][2]	Significantly lower than Sarolaner on Days 28 & 35[1]	Day 0-35

Table 2: Efficacy Against Ixodes scapularis (Deer Tick)

Time Post-Treatment/Re-infestation	Sarolaner Efficacy (%)	Afoxolaner Efficacy (%)	Study Day
24 hours	>95[3][4]	Declined to <80 from Day 21 onwards[3][4]	Day 0-35

Table 3: Efficacy Against Rhipicephalus sanguineus (Brown Dog Tick)

Time Post-Treatment/Re-infestation	Sarolaner Efficacy (%)	Afoxolaner Efficacy (%)	Study Day
8 hours	>94[5][6]	Significantly lower than Sarolaner[5][6]	Day 0
12 hours	>99[5][6]	Significantly lower than Sarolaner[5][6]	Day 0
24 hours	≥91.7[5][6]	<90 from Day 7 onwards, declining to <45 by Day 35[5][6]	Day 7-35

Table 4: Efficacy Against Ixodes holocyclus (Paralysis Tick)

Time Post-Treatment/Re-infestation	Sarolaner Efficacy (%)	Afoxolaner Efficacy (%)	Study Day
8 hours (Day 0)	86.2[7][8]	21.3[7][8]	Day 0
12 hours (Day 0)	96.9[7][8]	85.0[7][8]	Day 0
24 hours (Re-infestation)	99.2 (Day 22), 97.9 (Day 36)[7][8]	92.4 (Day 22), 91.9 (Day 36)[7][8]	Day 22 & 36

## Experimental Protocols

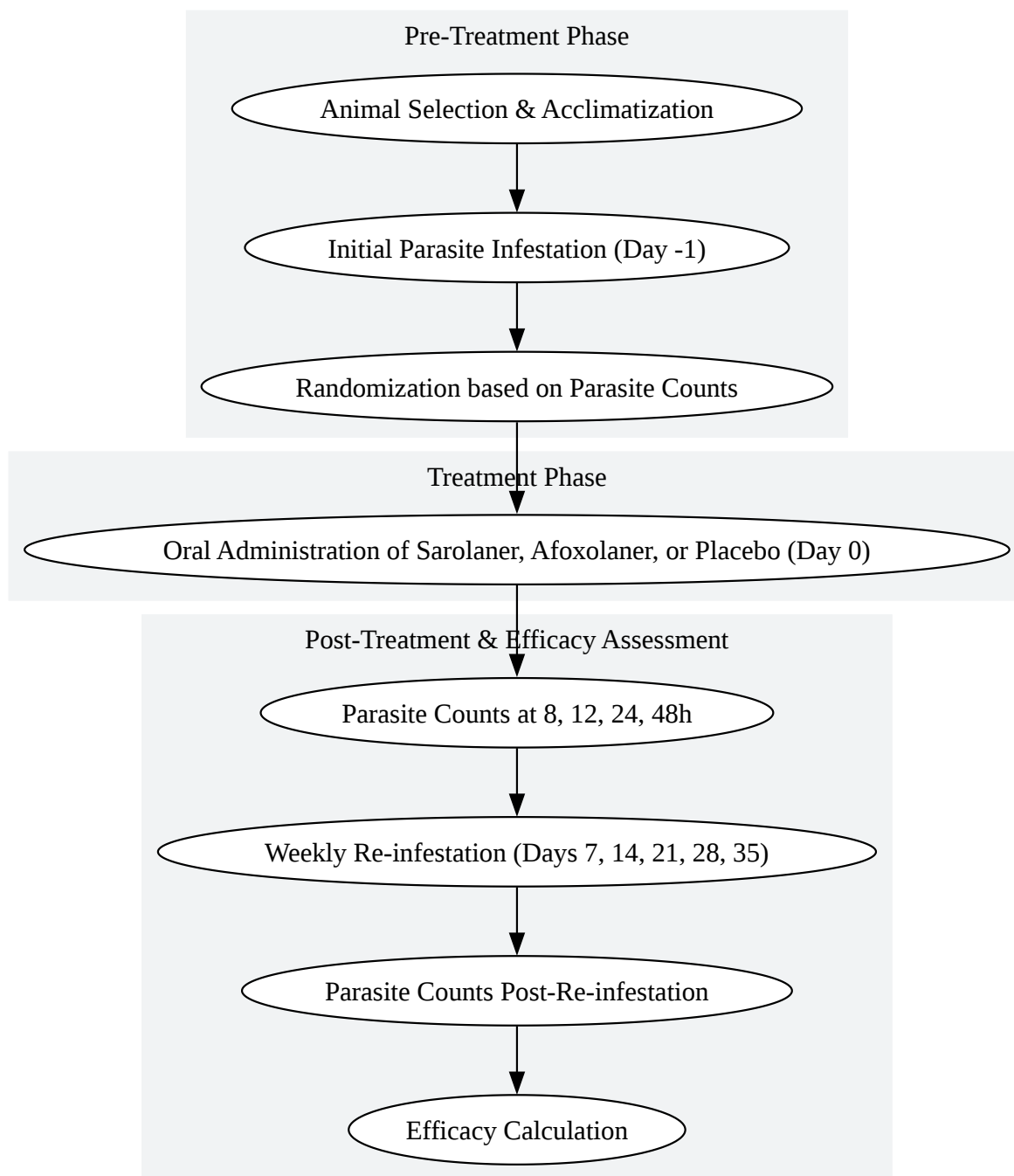
The data presented in this guide is derived from controlled laboratory studies adhering to rigorous scientific standards. The general methodology employed in these studies is outlined below.

### Acaricidal and Insecticidal Efficacy Studies in Dogs:

- **Animal Selection:** Purpose-bred dogs (e.g., Beagles) of varying ages and weights are used. [9] Animals are acclimatized to laboratory conditions and are in good health.
- **Randomization:** Dogs are randomly allocated to treatment groups (Placebo, **Sarolaner**, or Afoxolaner) based on pre-treatment parasite counts to ensure an even distribution of parasite load. [1][10]
- **Treatment Administration:** A single oral dose of the respective compound is administered according to the manufacturer's recommended dosage (**Sarolaner**: 2-4 mg/kg; Afoxolaner: 2.5-6.8 mg/kg). [1][3][5]
- **Parasite Infestation:** Dogs are infested with a specific number of adult, unfed ticks or fleas at predetermined time points, typically on Day -1 (for existing infestations) and then weekly for up to 5 weeks for re-infestations. [1][3][5][7][10]
- **Efficacy Assessment:** Live parasite counts are performed at specific time points post-treatment and post-re-infestation (e.g., 8, 12, 24, and 48 hours). [1][3][5][7][10] This is typically done by combing the animal's fur to remove and count the parasites.

- Efficacy Calculation: Efficacy is calculated at each time point as the percentage reduction in the geometric mean of live parasite counts in the treated group compared to the placebo group.[\[1\]](#)[\[5\]](#)[\[7\]](#)

## Visualizations



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Caption: **Sarolaner** and Afoxolaner block GABA-gated chloride channels, leading to parasite death.

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